

Physical properties of Lignoceric acid-d4-1 such as melting and boiling points.

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Compound of Interest

Compound Name: *Lignoceric acid-d4-1*

Cat. No.: *B12418571*

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In-Depth Technical Guide to the Physical Properties of Lignoceric Acid-d4-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Lignoceric acid-d4-1** and its closely related analogs. Due to the limited availability of specific experimental data for **Lignoceric acid-d4-1** (CAS 1219794-59-8), this document also includes data for the non-deuterated form, lignoceric acid, and another deuterated variant, Tetracosanoic acid (3,3,5,5-D4), to provide valuable context and estimates.

Lignoceric acid-d4-1 is a deuterated form of lignoceric acid, a 24-carbon saturated fatty acid. [1] Such isotopically labeled compounds are crucial tools in drug development and metabolic research, primarily used as tracers or internal standards for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[2]

Physical Properties

While specific experimental data for the melting and boiling points of **Lignoceric acid-d4-1** are not readily available in public databases[1], the physical properties of its non-deuterated counterpart and a similar deuterated analog offer a strong indication of its expected

characteristics. The introduction of deuterium atoms typically has a minimal effect on the melting and boiling points of a molecule.

Compound	CAS Number	Melting Point (°C)	Boiling Point (°C)	Notes
Lignoceric acid-d4-1	1219794-59-8	N/A	N/A	Specific experimental data is not available.
Lignoceric acid	557-59-5	80 - 82[3]	405.9 ± 8.0 at 760 mmHg[3]	Non-deuterated form.
Tetracosanoic acid (3,3,5,5-D4)	61389-26-2	N/A	405.9 ± 8.0 at 760 mmHg	A deuterated analog.
Lignoceric acid	557-59-5	84.2	272 at 10 mmHg[4]	

Experimental Protocols for Determining Physical Properties

The determination of melting and boiling points for fatty acids like **Lignoceric acid-d4-1** requires precise methodologies. Below are detailed protocols for commonly employed techniques.

Melting Point Determination

1. Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a highly accurate method for determining the melting point of fatty acids.[5][6]

- Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. The melting point is identified as the peak temperature of the endothermic transition.

- Methodology:
 - A small, precisely weighed sample of the fatty acid is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is heated at a controlled rate, and the heat flow is recorded.
 - The temperature at which the maximum heat absorption occurs is taken as the melting point.^[5]

2. Capillary Tube Method

This is a traditional and widely used method for determining the melting point of crystalline solids.

- Principle: A small amount of the solid is heated in a capillary tube, and the temperature range over which the substance melts is observed.
- Methodology:
 - A small amount of the dry fatty acid is introduced into a thin-walled capillary tube.
 - The capillary tube is attached to a calibrated thermometer.
 - The thermometer and tube are immersed in a heating bath (e.g., silicone oil).
 - The bath is heated slowly and steadily.
 - The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.^{[7][8]}

Boiling Point Determination

1. Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis can be used to determine the boiling points of substances like fatty acid esters.[9]

- Principle: TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. The boiling point is determined from the temperature at which a significant mass loss due to vaporization occurs.
- Methodology:
 - A small amount of the liquid fatty acid is placed in a TGA sample pan.
 - The sample is heated at a constant rate under a controlled atmosphere (e.g., nitrogen).
 - The mass of the sample is continuously monitored.
 - The temperature at the onset of major mass loss is correlated to the boiling point.

2. Thiele Tube Method

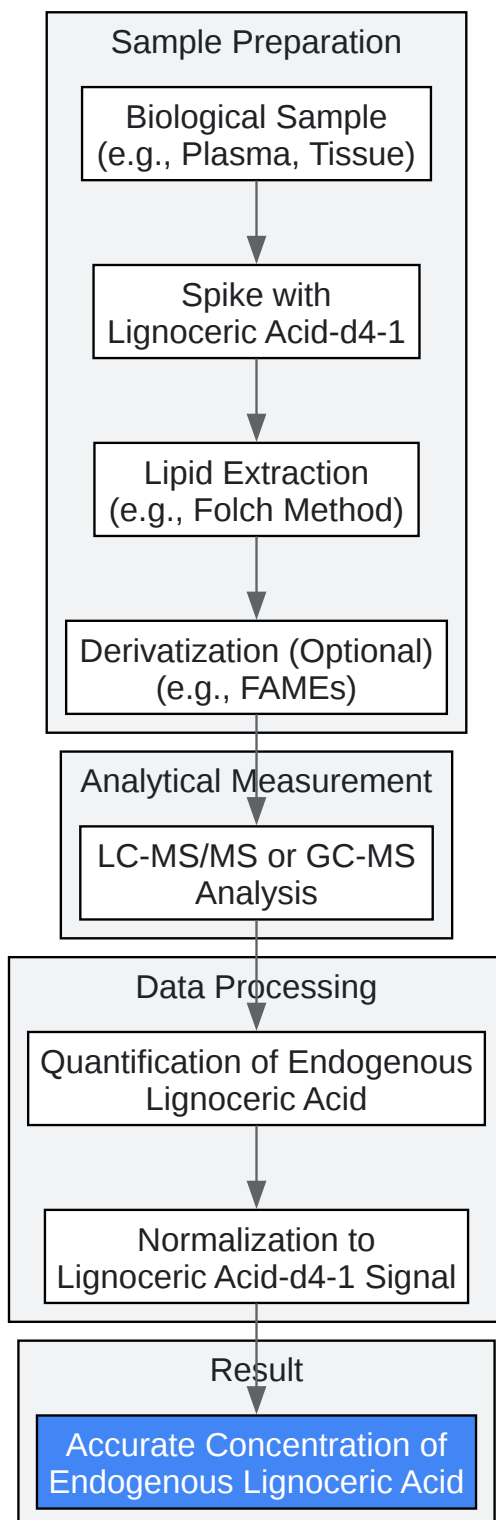
This micro-method is suitable for determining the boiling point of small quantities of a liquid.

- Principle: A small sample is heated in a tube with an inverted capillary. The boiling point is the temperature at which the pressure of the vapor inside the capillary equals the atmospheric pressure.
- Methodology:
 - A small amount of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the liquid.
 - The test tube is attached to a thermometer and heated in a Thiele tube containing a heating fluid.
 - As the liquid is heated, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[10]

Experimental Workflow Visualization

Lignoceric acid-d4-1 is frequently utilized as an internal standard in quantitative mass spectrometry-based lipidomics. The following diagram illustrates a typical experimental workflow for this application.

Experimental Workflow: Lignoceric Acid-d4-1 as an Internal Standard

[Click to download full resolution via product page](#)Caption: Workflow for quantification of lignoceric acid using **Lignoceric acid-d4-1**.

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